An In-depth Technical Guide to 3,3-Dimethylbutyrophenone: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name:	*3',3,3-Trimethylbutyrophenone*
CAS No.:	*898785-50-7*
Cat. No.:	*B1324659*

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An authoritative guide for researchers, scientists, and drug development professionals on the synthesis, properties, and potential applications of 3,3-dimethylbutyrophenone, a versatile ketone in organic chemistry.

Introduction: Clarifying the Nomenclature and Significance

The compound of interest for this technical guide is 3,3-dimethylbutyrophenone, a name that suggests a butyrophenone core with two methyl groups on the third carbon of the butyl chain. While the query "**3',3,3-Trimethylbutyrophenone**" was initially considered, it is likely a misnomer, as the prime notation typically refers to a second ring system, and the presence of three methyl groups on the third carbon is structurally improbable for a simple butyrophenone. Therefore, this guide will focus on the more chemically accurate and recognized compound, 3,3-dimethylbutyrophenone, with the IUPAC name 3,3-dimethyl-1-phenylbutan-1-one.[1]

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This aromatic ketone is a valuable building block in organic synthesis, offering a unique combination of a sterically hindered t-butyl group and a reactive carbonyl moiety. This structure influences its reactivity and makes it a subject of interest in the development of novel chemical entities. This guide provides a comprehensive overview of its molecular characteristics, synthesis, spectroscopic signature, and potential applications, particularly in the realm of medicinal chemistry.

Physicochemical Properties

A thorough understanding of the physicochemical properties of 3,3-dimethylbutyrophenone is fundamental for its application in research and development. These properties dictate its behavior in chemical reactions, its solubility, and its potential interactions with biological systems.

Property	Value	Source
Molecular Formula	$C_{12}H_{16}O$	[1]
Molecular Weight	176.25 g/mol	[1]
IUPAC Name	3,3-dimethyl-1-phenylbutan-1-one	[1]
CAS Number	31366-07-1	[1]
Appearance	White or light yellow crystalline solid	[2]
Melting Point	50-55 °C	[2]
Solubility	Soluble in organic solvents like alcohols and ethers	[2]

Synthesis of 3,3-Dimethylbutyrophenone: A Focus on Friedel-Crafts Acylation

The most common and efficient method for synthesizing 3,3-dimethylbutyrophenone is the Friedel-Crafts acylation of benzene with 3,3-dimethylbutyryl chloride in the presence of a Lewis

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acid catalyst, such as aluminum chloride ($AlCl_3$).[3] This electrophilic aromatic substitution reaction is a cornerstone of organic synthesis for the formation of aryl ketones.

The causality behind this experimental choice lies in the robust and well-established nature of the Friedel-Crafts reaction. The Lewis acid activates the acyl chloride, generating a highly electrophilic acylium ion, which is then attacked by the electron-rich benzene ring. The steric hindrance from the t-butyl group on the acyl chloride does not significantly impede the reaction, leading to good yields of the desired mono-acylated product. A key advantage of Friedel-Crafts acylation over alkylation is that the product, an aryl ketone, is deactivated towards further substitution, thus preventing polysubstitution.

Experimental Protocol: A Self-Validating System

The following protocol describes a laboratory-scale synthesis of 3,3-dimethylbutyrophenone. This protocol is designed to be self-validating, with clear steps for reaction setup, monitoring, work-up, and purification.

Materials:

- Benzene (anhydrous)
- 3,3-Dimethylbutyryl chloride
- Aluminum chloride (anhydrous)
- Dichloromethane (anhydrous)
- Hydrochloric acid (concentrated)
- Sodium bicarbonate solution (saturated)
- Magnesium sulfate (anhydrous)
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle

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Procedure:

- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a dropping funnel, add anhydrous aluminum chloride (1.1 equivalents) to anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- Formation of the Acylium Ion: Cool the suspension in an ice bath. Slowly add 3,3-dimethylbutyryl chloride (1.0 equivalent) dropwise to the stirred suspension. The formation of the acylium ion complex is an exothermic process.
- Acylation: To the cooled acylium ion complex, add anhydrous benzene (1.0 equivalent) dropwise via the dropping funnel. After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature.
- Reaction Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC) by observing the consumption of the starting materials.
- Work-up: Once the reaction is complete, carefully pour the reaction mixture onto crushed ice containing concentrated hydrochloric acid. This will quench the reaction and decompose the aluminum chloride complex.
- Extraction: Separate the organic layer. Extract the aqueous layer with dichloromethane. Combine the organic layers.
- Washing: Wash the combined organic layers sequentially with water, saturated sodium bicarbonate solution, and brine.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation or recrystallization from a suitable solvent (e.g., ethanol/water) to yield pure 3,3-dimethylbutyrophenone.

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Spectroscopic Characterization

The structural elucidation of 3,3-dimethylbutyrophenone is confirmed through various spectroscopic techniques. The data presented below are typical and serve as a reference for researchers.

^{1}H NMR Spectroscopy

The proton NMR spectrum of 3,3-dimethylbutyrophenone is characterized by distinct signals corresponding to the aromatic and aliphatic protons.

- Aromatic Protons (C_6H_5): A multiplet in the range of δ 7.4-8.0 ppm. The protons ortho to the carbonyl group are typically deshielded and appear further downfield.
- Methylene Protons ($-CH_2-$): A singlet at approximately δ 2.9-3.1 ppm. The singlet nature is due to the absence of adjacent protons.
- tert-Butyl Protons ($-C(CH_3)_3$): A sharp singlet at around δ 1.1 ppm, integrating to nine protons.

^{13}C NMR Spectroscopy

The carbon NMR spectrum provides information about the carbon skeleton.

- Carbonyl Carbon (C=O): A peak in the region of δ 198-202 ppm.
- Aromatic Carbons: Several peaks between δ 128-138 ppm. The ipso-carbon (the carbon attached to the carbonyl group) is typically found around δ 137 ppm.
- Methylene Carbon ($-CH_2-$): A peak around δ 50-55 ppm.
- Quaternary Carbon ($-C(CH_3)_3$): A signal in the range of δ 30-35 ppm.
- tert-Butyl Carbons ($-C(CH_3)_3$): A peak around δ 29-31 ppm.

Infrared (IR) Spectroscopy

The IR spectrum shows characteristic absorption bands for the functional groups present.

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- C=O Stretch (Ketone): A strong absorption band in the region of 1680-1700 cm^{-1}.
- C-H Stretch (Aromatic): Peaks above 3000 cm^{-1}.
- C-H Stretch (Aliphatic): Peaks below 3000 cm^{-1}.
- C=C Stretch (Aromatic): Bands in the 1450-1600 cm^{-1} region.

Mass Spectrometry (MS)

The mass spectrum provides information about the molecular weight and fragmentation pattern.

- Molecular Ion Peak (M^+): A peak at m/z = 176, corresponding to the molecular weight of the compound.
- Base Peak: Often the acylium ion fragment $[C_6H_5CO]^+$ at m/z = 105.
- Other Fragments: A prominent peak at m/z = 57 corresponding to the tert-butyl cation $[(CH_3)_3C]^+$.

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Applications in Drug Discovery and Development

Butyrophenones are a class of compounds with significant applications in medicinal chemistry, most notably as antipsychotic agents.[4] While specific applications of 3,3-dimethylbutyrophenone in marketed drugs are not widely documented, its structural features make it a valuable scaffold for the synthesis of novel therapeutic agents.

The presence of the bulky t-butyl group can influence the pharmacokinetic and pharmacodynamic properties of a drug molecule. It can increase lipophilicity, which may enhance membrane permeability, but it can also introduce steric hindrance that affects binding to biological targets. This steric bulk can be strategically employed to modulate receptor selectivity and reduce off-target effects.

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Researchers in drug development can utilize 3,3-dimethylbutyrophenone as a starting material to synthesize a variety of derivatives. For instance, the carbonyl group can be reduced to an alcohol, which can then be further functionalized. The aromatic ring can undergo further electrophilic substitution to introduce other functional groups, allowing for the exploration of structure-activity relationships. The development of novel butyrophenone analogs with improved efficacy and reduced side effects is an ongoing area of research.[4]

Safety and Handling

3,3-Dimethylbutyrophenone is a chemical that should be handled with appropriate safety precautions in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) before use. General safety measures include:

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat.
- Ventilation: Use in a well-ventilated area or a fume hood.
- Handling: Avoid inhalation of dust and contact with skin and eyes.[2]
- Storage: Store in a tightly closed container in a cool, dry place.

Conclusion

3,3-Dimethylbutyrophenone is a versatile aromatic ketone with well-defined physicochemical properties and a straightforward synthetic route via Friedel-Crafts acylation. Its unique structure, featuring a sterically demanding t-butyl group, makes it a valuable building block for organic synthesis and a promising scaffold for the development of new chemical entities in medicinal chemistry. This guide provides a foundational understanding for researchers and scientists to effectively utilize this compound in their work.

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